

Benzenemethanamine, N-butyl-3-iodo- molecular weight and formula

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Compound of Interest

Compound Name: Benzenemethanamine, N-butyl-3-iodo-

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Technical Overview of Benzenemethanamine, N-butyl-3-iodo-

This document provides a concise summary of the fundamental chemical properties of **Benzenemethanamine, N-butyl-3-iodo-**. Due to the specificity of this compound, detailed experimental protocols and signaling pathway information are not readily available in public databases.

Chemical Properties

The molecular formula and weight of **Benzenemethanamine, N-butyl-3-iodo-** have been determined based on its constituent chemical groups. The core structure is a benzenemethanamine (also known as benzylamine) with an iodine atom at the 3-position of the benzene ring and a butyl group attached to the nitrogen atom.

The formula for 3-iodobenzylamine is C_7H_8IN .^[1] The addition of a butyl group (C_4H_9) to the nitrogen atom, with the corresponding removal of one hydrogen atom, results in the final molecular formula.

Property	Value
Molecular Formula	C ₁₁ H ₁₆ IN
Molecular Weight	290.15 g/mol

Note: The molecular weight is calculated based on the deduced formula.

Further experimental data, including detailed protocols for synthesis or analysis, and its involvement in biological signaling pathways, are not available in the provided search results. Therefore, visualizations of experimental workflows or related diagrams cannot be generated at this time.

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References

- 1. chembk.com [chembk.com]
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